

"Juncusol 7-O-glucoside" chemical structure and properties

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Compound of Interest

Compound Name: Juncusol 7-O-glucoside

Cat. No.: B13432941

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Juncusol 7-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Juncusol 7-O-glucoside is a naturally occurring phenanthrene glycoside first identified in the common rush, *Juncus effusus* Linn.[1] As a member of the phenanthrene class of compounds, which are known for a variety of biological activities, **Juncusol 7-O-glucoside** and its aglycone, Juncusol, are of interest to the scientific community for their potential therapeutic applications. This technical guide provides a comprehensive summary of the current knowledge on the chemical structure, properties, and biological activities of **Juncusol 7-O-glucoside**, with a focus on data relevant to research and drug development.

Chemical Structure and Properties

The chemical structure of **Juncusol 7-O-glucoside** consists of a Juncusol backbone, a dihydrophenanthrene derivative, linked to a glucose moiety at the 7-hydroxyl group via an O-glycosidic bond.

Chemical Structure:

Caption: 2D structure of **Juncusol 7-O-glucoside**.

Physicochemical Properties:

A summary of the known and predicted physicochemical properties of **Juncusol 7-O-glucoside** is presented in the table below. It is important to note that some of these properties are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₈ O ₇	[1]
Molecular Weight	428.47 g/mol	[1]
CAS Number	175094-15-2	
Predicted Boiling Point	710.0 ± 60.0 °C	
Predicted pKa	9.99 ± 0.20	
SMILES	<chem>C=CC1=C2C3=CC=C(O)C(C)=C3CCC2=CC(O[C@@H]4O--O)O">C@@HCO)=C1C</chem>	

Experimental Data

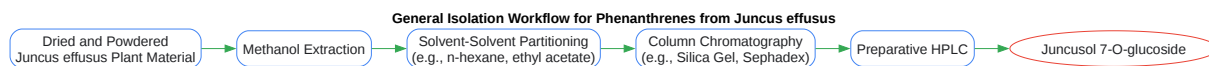
Spectral Data

To date, detailed experimental ¹H and ¹³C NMR data specifically for **Juncusol 7-O-glucoside** are not readily available in the public domain. However, the chemical shifts for the aglycone, Juncusol, and for the glucose moiety can be inferred from data on similar compounds. Researchers should expect characteristic signals for a dihydrophenanthrene core and a β-D-glucopyranosyl unit.

Experimental Protocols

Isolation from Natural Sources

Juncusol 7-O-glucoside is naturally found in *Juncus effusus*. While a specific, detailed protocol for its isolation has not been published, a general workflow for the isolation of phenanthrenes from *Juncus* species can be adapted. This typically involves extraction with a polar solvent, followed by liquid-liquid partitioning and a series of chromatographic separations.



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Caption: Generalized workflow for the isolation of phenanthrenes.

Detailed Steps:

- **Extraction:** The dried and powdered plant material is typically extracted with methanol at room temperature.
- **Partitioning:** The resulting crude extract is then subjected to solvent-solvent partitioning using solvents of increasing polarity, such as n-hexane and ethyl acetate, to separate compounds based on their polarity. Phenanthrene glycosides are expected to be enriched in the more polar fractions.
- **Chromatography:** The fractions are then subjected to various column chromatography techniques, such as silica gel chromatography and Sephadex LH-20, for further separation.
- **Purification:** Final purification is often achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Biological Activity

While specific studies on the biological activities of **Juncusol 7-O-glucoside** are limited, the aglycone, Juncusol, has been reported to exhibit several biological effects. It is plausible that **Juncusol 7-O-glucoside** may share some of these activities, potentially with altered potency or pharmacokinetic properties due to the presence of the glucose moiety.

Summary of Known Biological Activities of Juncusol (Aglycone):

Activity	Findings	References
Cytotoxicity	Juncusol has demonstrated cytotoxic activity against various cancer cell lines.[2]	[2]
Antimicrobial	The compound has shown activity against several bacterial strains.[2]	[2]
Anti-inflammatory	Phenanthrenes from Juncus effusus have shown anti-inflammatory properties by inhibiting nitric oxide (NO) production.	

Signaling Pathways

Currently, there is no direct evidence linking **Juncusol 7-O-glucoside** to specific signaling pathways. However, based on the known activities of its aglycone and other phenanthrenes, potential areas of investigation could include pathways related to apoptosis, inflammation, and microbial pathogenesis. For instance, the cytotoxic effects of Juncusol may involve the induction of apoptotic pathways. The anti-inflammatory effects of related compounds suggest a potential interaction with pathways such as the NF- κ B signaling cascade.

Conclusion

Juncusol 7-O-glucoside is a natural product with a chemical structure that suggests potential for interesting biological activities. However, a significant lack of experimental data, including comprehensive spectral characterization and detailed biological studies, hinders its full potential for drug discovery and development. Further research is warranted to isolate or synthesize sufficient quantities of this compound for in-depth biological evaluation and to elucidate its mechanism of action and potential therapeutic applications. This guide serves as a summary of the current, albeit limited, knowledge and highlights the areas where further investigation is critically needed.

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References

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